

Cross-resistance analysis between Cartap hydrochloride and other insecticides

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Compound of Interest

Compound Name: Cartap hydrochloride

Cat. No.: B6595328

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Cross-Resistance Profile of Cartap Hydrochloride: A Comparative Analysis

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive analysis of the cross-resistance patterns between **Cartap hydrochloride** and other commercially available insecticides. The data presented is compiled from various scientific studies, offering a valuable resource for developing effective insecticide resistance management (IRM) strategies and guiding the discovery of novel active ingredients.

Quantitative Cross-Resistance Data

The following table summarizes the cross-resistance data from studies conducted on resistant strains of key agricultural pests, primarily the diamondback moth (*Plutella xylostella*) and the tomato leafminer (*Tuta absoluta*). The Resistance Ratio (RR) is a critical metric, indicating the factor by which the resistance to an insecticide in a resistant population has increased compared to a susceptible population.

Insecticide	Chemical Class	Target Pest	Resistance Ratio (RR) to Cartap-Resistant Strain	Cross-Resistance Level	Reference
Esfenvalerate	Pyrethroid	Plutella xylostella	2.6	Very Low	[1]
Abamectin	Avermectin	Plutella xylostella	1.0	No Cross-Resistance	[1]
Methoxyfenozide	Diacylhydrazine	Tuta absoluta	6.99	Significant	[2] [3]
Deltamethrin	Pyrethroid	Tuta absoluta	3.57	Significant	[2]
Chlorfenapyr	Pyrrole	Tuta absoluta	3.21	Significant	
Chlorantraniliprole	Anthranilic Diamide	Tuta absoluta	2.83	Significant	

Analysis of Cross-Resistance:

The data reveals varying levels of cross-resistance between **Cartap hydrochloride** and other insecticides. Notably, a Cartap-selected strain of *Plutella xylostella* exhibited no cross-resistance to abamectin, suggesting that these two insecticides can be effectively rotated in an IRM program for this pest. Conversely, very low cross-resistance was observed with the pyrethroid esfenvalerate in the same species.

In contrast, studies on a Cartap-resistant strain of *Tuta absoluta* demonstrated significant cross-resistance to insecticides from different chemical classes, including methoxyfenozide, deltamethrin, chlorfenapyr, and chlorantraniliprole. This indicates that a common resistance mechanism may be present in this population, potentially reducing the efficacy of these alternative insecticides.

Experimental Protocols

The following are detailed methodologies for two common bioassays used to determine insecticide resistance and cross-resistance.

Leaf-Dipping Bioassay

This method is widely used for assessing the toxicity of insecticides to foliage-feeding insects.

a. Preparation of Test Solutions:

- A stock solution of the technical grade insecticide is prepared in a suitable solvent (e.g., acetone).
- A series of dilutions are made from the stock solution using distilled water containing a surfactant (e.g., 0.01% Triton X-100) to achieve a range of concentrations expected to cause between 10% and 90% mortality.
- A control solution is prepared with distilled water and the surfactant only.

b. Leaf Treatment:

- Host plant leaves of a uniform size are individually dipped into each test solution for 10-30 seconds.
- The treated leaves are then allowed to air-dry completely.

c. Insect Exposure:

- Each dried, treated leaf is placed in a petri dish lined with a moist filter paper to maintain humidity.
- A predetermined number of test insects (e.g., 10-20 third-instar larvae) are introduced into each petri dish.

d. Incubation and Mortality Assessment:

- The petri dishes are maintained under controlled environmental conditions (e.g., 25°C, 60-70% RH, 16:8 h light:dark photoperiod).

- Mortality is recorded at 24, 48, and 72 hours after exposure. Insects are considered dead if they do not move when gently prodded with a fine brush.
- Mortality data is corrected for control mortality using Abbott's formula.
- The lethal concentration 50 (LC50), the concentration that kills 50% of the test population, is calculated using probit analysis.

Insecticide-Impregnated Filter Paper Bioassay

This method is suitable for assessing the susceptibility of insects to insecticides through contact exposure.

a. Preparation of Impregnated Papers:

- A stock solution of the insecticide is prepared in a volatile solvent like acetone.
- Serial dilutions are made to obtain the desired concentrations.
- A specific volume (e.g., 2 mL) of each dilution is evenly applied to a filter paper (sized to fit the test container).
- The treated filter papers are left to dry completely in a fume hood to allow the solvent to evaporate, leaving a uniform deposit of the insecticide.
- Control papers are treated with the solvent only.

b. Insect Exposure:

- The impregnated filter paper is used to line the inside of a test container, such as a glass vial or a WHO tube.
- A known number of adult insects are introduced into each container.

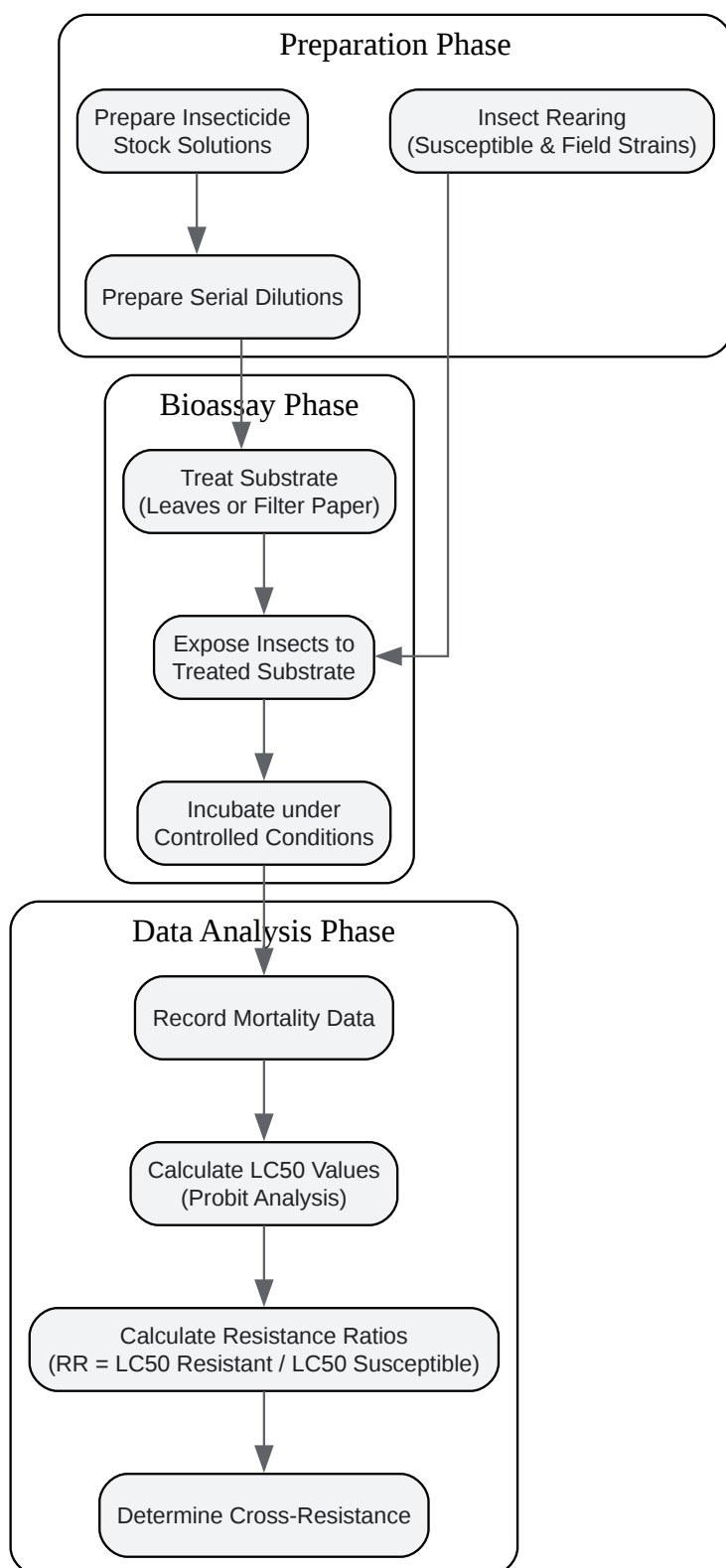
c. Incubation and Mortality Assessment:

- The containers are kept under controlled environmental conditions.

- Mortality is assessed at specific time intervals (e.g., every hour for the first few hours and then at 24 hours).

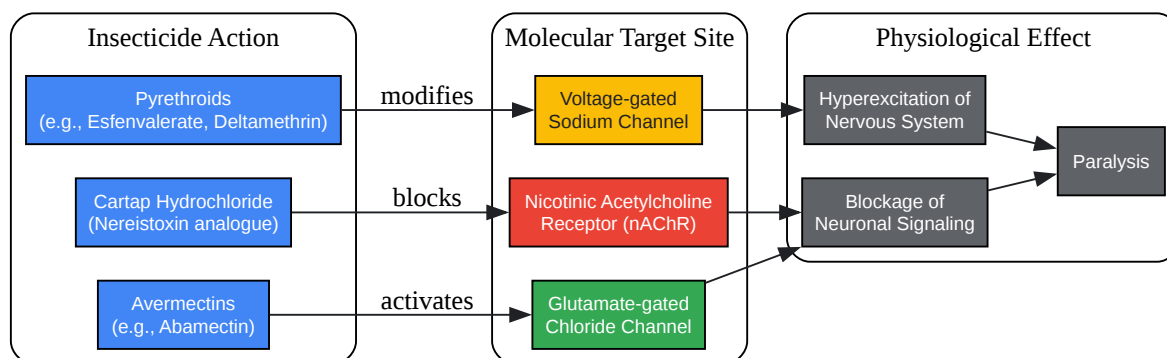
Experimental Workflow and Signaling Pathways

The following diagrams illustrate a typical workflow for a cross-resistance study and the general signaling pathway disruption caused by insecticides.



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Caption: General workflow for an insecticide cross-resistance bioassay.



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